Technical Guide to Cls-mPEG(2000): Structure, Properties, and Applications[1][2]

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Compound of Interest

Compound Name:	*Cls-mpeg(2000)*
Cat. No.:	*B10828963*

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Part 1: Executive Summary & Core Identity[1]

Cls-mPEG(2000), formally known as Cholesterol-methoxy Polyethylene Glycol (MW 2000), is an amphiphilic lipid-polymer conjugate widely used in the formulation of "stealth" liposomes and lipid nanoparticles (LNPs).[1][2] The designation "Cls" is a specific abbreviation (often used in catalog nomenclature by vendors such as Cayman Chemical and CD Bioparticles) referring to the Cholesterol moiety.[1][2]

Unlike standard phospholipids, Cls-mPEG lacks a glycerol backbone.[1][2] Instead, it features a direct conjugation (via a linker) between the hydrophobic cholesterol anchor and the hydrophilic PEG chain.[1] This unique structure allows it to partition into lipid bilayers, providing steric stabilization and extending the systemic circulation time of drug carriers by reducing opsonization and uptake by the Reticuloendothelial System (RES).[1]

Key Technical Specifications

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Property	Specification
Common Name	Cls-mPEG(2000), Cholesterol-mPEG 2000
Chemical Name	Cholesterol-PEG-Methyl Ether
Average Molecular Weight	~2,600 Da (PEG ~2000 Da + Cholesterol ~386 Da + Linker)
PEG Repeating Units (n)	~45 (for 2000 Da PEG)
Hydrophile-Lipophile Balance	Amphiphilic (Self-assembles into micelles)
Critical Micelle Conc.[1][2] (CMC)	Low (typically in the µM range)

Part 2: Chemical Structure & Molecular Weight Analysis[1]

The Molecular Architecture

The **Cls-mPEG(2000)** molecule consists of three distinct functional domains. Understanding the interplay between these domains is critical for predicting formulation stability.[1][2]

- The Hydrophobic Anchor (Cholesterol):
  - Structure: A tetracyclic cyclopenta[a]phenanthrene ring system with a hydrocarbon tail.[1][2]
  - Function: Intercalates into the lipid bilayer, anchoring the PEG chain to the nanoparticle surface.[1][2] Unlike phospholipid anchors (e.g., DSPE), cholesterol is rigid and modulates membrane fluidity.[1]
- The Linker Region:
  - The stability of Cls-mPEG depends entirely on the linkage chemistry.[1][2] There are two primary variants:
    - Succinate/Ester Linkage (Hydrolyzable): Often found in "Cls-mPEG" catalog products (e.g., Cayman Chemical Item 34647).[1][2] The cholesterol is linked via a succinyl group

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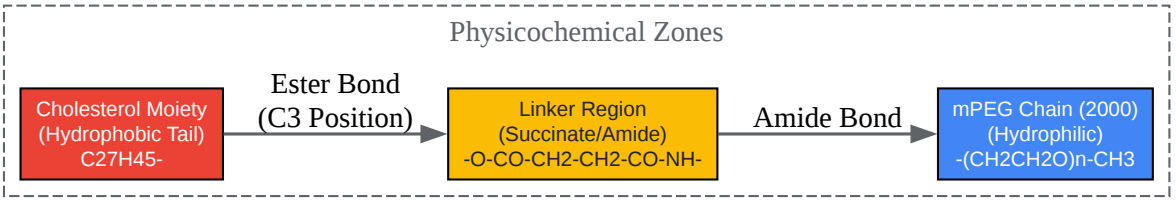
to an amino-PEG.[1][2] This bond is susceptible to hydrolysis in vivo, potentially allowing for "shedding" of the PEG layer.[1][2]

- Ether Linkage (Non-hydrolyzable): Offers superior chemical stability, preventing PEG detachment during storage or circulation.[1][2]

- The Hydrophilic Shield (mPEG 2000):
  - Structure: A linear poly(ethylene glycol) chain capped with a methoxy group ( ).[1][2]
  - MW 2000: Chosen for the optimal balance between steric repulsion (stealth effect) and renal clearance.[1][2] A 2000 Da chain has a hydrodynamic radius (Flory radius) of approximately 3-5 nm.[1][2]

Structural Visualization

The following diagram illustrates the chemical connectivity of a Succinate-linked Cls-mPEG molecule.



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Caption: Schematic representation of **Cls-mPEG(2000)** with a succinate-amide linker system.

Molecular Weight Calculation

The "2000" in **Cls-mPEG(2000)** refers strictly to the average molecular weight of the PEG chain, not the total molecule.[1][2]

- PEG Component:

[1][2]

- Cholesterol Component:

  [1][2]

- Linker (e.g., Succinyl-Amine):

  [1][2]

- Total MW:

  [1][2]

Note: Commercial PEG derivatives are polydisperse.[1][2] The actual mass spectrum (MALDI-TOF) will show a bell curve distribution centered around 2500 Da.[1][2]

Part 3: Synthesis & Quality Control

Synthesis Pathway (Succinate Route)

The synthesis of Cls-mPEG typically involves the activation of cholesterol followed by conjugation to a heterobifunctional PEG.[1][2]

- Activation: Cholesterol is reacted with Succinic Anhydride in the presence of a base (DMAP/Pyridine) to form Cholesterol Hemisuccinate (CHEMS).[1][2]
- Activation of CHEMS: CHEMS is activated with NHS (N-hydroxysuccinimide) and EDC to form Cholesterol-NHS ester.[1][2]
- Conjugation: The Cholesterol-NHS ester is reacted with mPEG-Amine (mPEG-NH2) in a basic buffer (pH 8.0-8.5).[1][2]
- Purification: The product is purified via precipitation in cold diethyl ether (to remove unreacted cholesterol) and dialysis (to remove excess reagents).[1][2]

Quality Control Protocols

To ensure the integrity of Cls-mPEG for pharmaceutical use, the following QC tests are mandatory:

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Test	Method	Acceptance Criteria
Identity	1H-NMR (CDCl3)	Peaks at 0.68-1.01 ppm (Cholesterol methyls) and 3.64 ppm (PEG backbone).[1][2] Integration ratio must match MW.[1][2]
Molecular Weight	MALDI-TOF MS	Center of distribution ~2500 Da; Polydispersity Index (PDI) < 1.[1][2]05.
Purity	HPLC (ELSD detector)	> 95% (Free cholesterol < 1%).[1][2]
Solubility	Visual	Soluble in Chloroform, DMSO, Ethanol.[1] Forms micelles in water.[1][2][3]

Part 4: Applications in Drug Delivery[1][2][4]

Cls-mPEG is primarily used to prepare Stealth Liposomes.[1][2] Unlike DSPE-mPEG (a phospholipid-PEG conjugate), Cls-mPEG uses cholesterol as the anchor.[1][2]

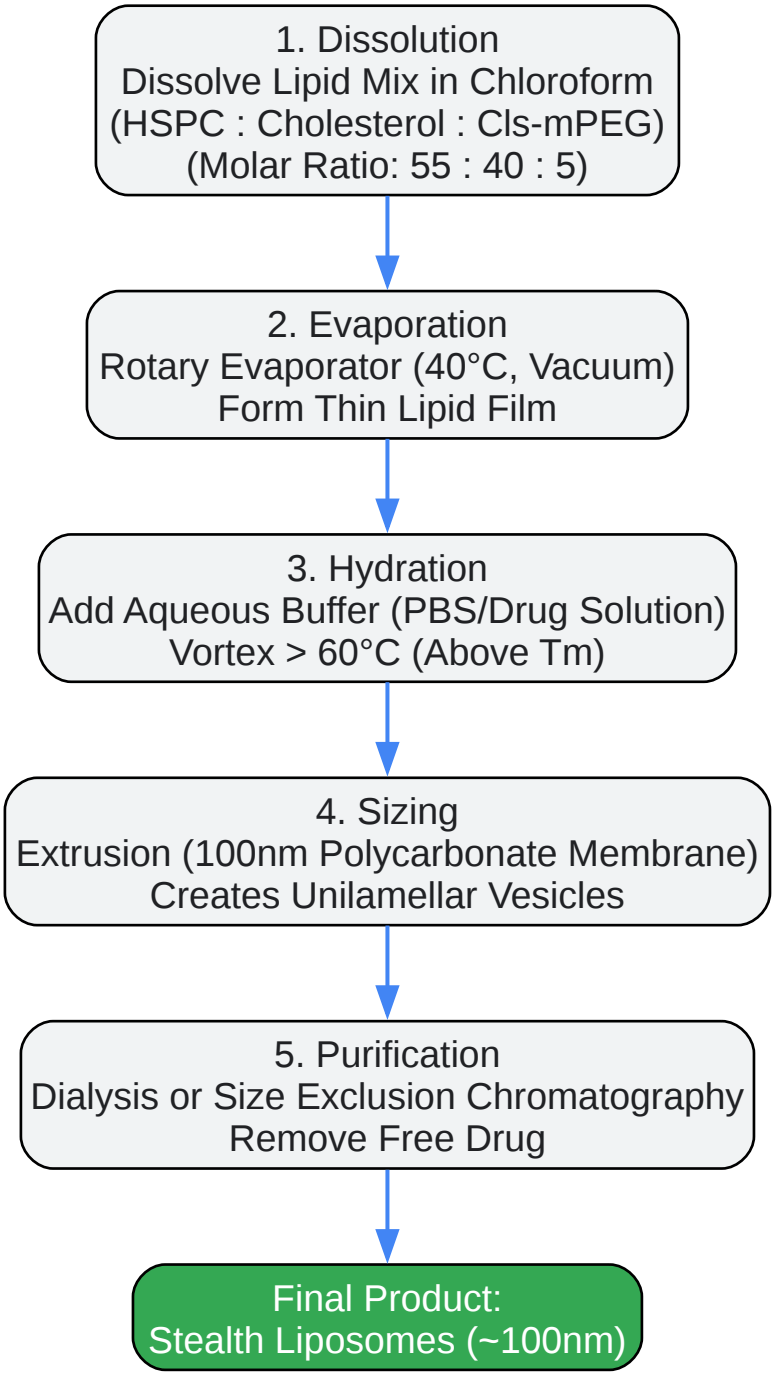
Mechanistic Advantage:

- Membrane Stability: Cholesterol is a natural component of cell membranes.[1][2][4][5] Cls-mPEG integrates well into the bilayer without disrupting the packing parameter as drastically as some large-headgroup phospholipids.[1][2]
- Cost-Effectiveness: Cholesterol derivatives are often more cost-effective to synthesize than phospholipid-PEG conjugates.[1][2]

Experimental Workflow: Liposome Formulation

The following DOT diagram outlines the "Thin Film Hydration" method for creating Cls-mPEG stabilized liposomes.

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Caption: Workflow for preparing Cls-mPEG stabilized liposomes via Thin Film Hydration.

Part 5: Handling and Storage Protocols[1]

To maintain the chemical integrity of **Cls-mPEG(2000)**, strict adherence to storage protocols is required.[1][2]

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- Storage: Store as a lyophilized powder at -20°C.
- Atmosphere: Keep under inert gas (Argon or Nitrogen) to prevent oxidation of the cholesterol double bond.[1][2]
- Reconstitution:
  - Allow the vial to equilibrate to room temperature before opening to prevent water condensation.[1][2]
  - Dissolve in Chloroform or Methanol for lipid mixing.[1][2]
  - Warning: Cls-mPEG is amphiphilic.[1][2][3] In water, it forms micelles immediately.[1] Do not store aqueous solutions for long periods (hydrolysis risk for succinate linkers).[1][2]

Part 6: References

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